

Technical Guide: Operational Safety & Handling of 5-Chloroquinolin-4-ol[1]

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Compound of Interest

Compound Name: 5-Chloroquinolin-4-ol

CAS No.: 23443-05-2

Cat. No.: B3016625

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CAS: 35911-46-7 | Formula: C

H

CINO | Mol.[1] Weight: 179.60 g/mol [1][2]

Executive Summary

5-Chloroquinolin-4-ol (also known as 5-chloro-4-hydroxyquinoline) is a halogenated heterocyclic building block commonly used in the synthesis of antimalarial pharmacophores and kinase inhibitors.[1] While often categorized as a standard organic irritant, its quinoline scaffold and halogenation necessitate specific handling protocols to prevent cumulative toxicity and environmental contamination.

Immediate Safety Directive:

- Primary Hazard: Respiratory and mucosal irritation (Dust generation).
- Critical PPE: Nitrile gloves (minimum 0.11 mm) for solids; Chemical Splash Goggles (indirect venting); Fume Hood mandatory for all open-vessel operations.[1]
- Disposal: Strictly Halogenated Organic Waste. Do not mix with general organic solvents.

Risk Assessment & Hazard Identification

As a Senior Application Scientist, I emphasize that "standard" safety data sheets (SDS) often understate the operational risks of quinoline derivatives. While the immediate GHS classification focuses on irritation, the structural similarity to other bioactive quinolines warrants a precautionary approach regarding long-term exposure.[1]

GHS Classification & Causality

Hazard Class	H-Code	Scientific Causality
Skin Irritation	H315	The basic nitrogen in the quinoline ring and the phenolic tautomer (4-hydroxy) can disrupt the lipid bilayer of the stratum corneum, leading to dermatitis.[1]
Eye Irritation	H319	Fine crystalline dust is abrasive and chemically reactive with lacrimal fluid, creating a locally alkaline environment that damages corneal epithelium.
STOT-SE (Resp)	H335	Inhalation of dust triggers inflammation in the upper respiratory tract.[1]
Aquatic Toxicity	H400/H410	The chlorine substituent increases lipophilicity (LogP), enhancing bioaccumulation in aquatic organisms compared to non-halogenated quinolines.

Personal Protective Equipment (PPE) Selection Matrix

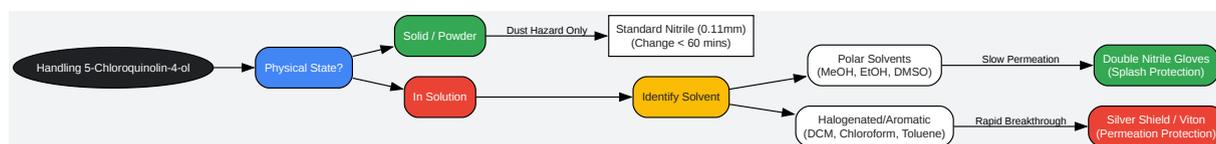
Effective PPE is not static; it changes based on the physical state of the compound. The following matrix is designed to be a self-validating system: if the experimental condition changes (e.g., solid to solution), the PPE must adapt.

Task-Based PPE Protocol

Experimental Phase	Hand Protection	Eye/Face Protection	Respiratory/Body
Weighing (Solid)	Nitrile (Disposable) Thickness: [1] 0.11 mm Validation: Check for punctures; change every 60 mins.	Chemical Safety Goggles Spec: Indirect vented (ANSI Z87.1). Why: Glasses allow dust entry from the side.	Lab Coat + Fume Hood If hood unavailable: N95/P100 Respirator is mandatory.
Synthesis (Solution)	Double Gloving Required Inner: Nitrile Outer: [1][3] Chem-resistant (See Diagram 1). [1][4]	Safety Glasses w/ Side Shields Acceptable only if splash risk is controlled by sash.	Fume Hood (Sash < 18") Ensure face velocity is 80-100 fpm.
Spill Cleanup	Silver Shield / Laminate Required if dissolved in penetrating solvents (e.g., DCM).	Face Shield + Goggles Protect against splash back during absorption.	Full-Face Respirator (OV/AG Cartridge) if outside hood. [1]

Visual Logic: PPE Decision Tree

The following diagram illustrates the decision logic for glove selection, specifically addressing the "carrier solvent" effect which is the primary driver of permeation risk for dissolved solids.



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Figure 1: Decision logic for glove selection based on physical state and carrier solvent.[1] Note that for solutions, the solvent dictates the breakthrough time, not the solute.[1]

Operational Protocol: Safe Handling & Transfer

This protocol uses a "Zero-Contamination" approach to prevent the migration of halogenated dust outside the containment zone.[1]

Step 1: Preparation (The "Clean-Dirty" Line)[1]

- Establish a clear demarcation in the fume hood: Left for clean containers, Center for weighing/manipulation, Right for waste.
- Static Control: **5-Chloroquinolin-4-ol** is a crystalline powder prone to static charge.[1] Use an ionizing bar or antistatic gun on the spatula and weigh boat before dispensing to prevent "flying powder."

Step 2: Weighing & Transfer[1]

- Tare the balance with the draft shield closed.
- Open the stock container inside the hood.
- Transfer solid using a stainless steel spatula. Do not use plastic spatulas as they generate static, causing the powder to repel and aerosolize.
- Wet Transfer Method (Preferred): If possible, pre-weigh the solvent in the receiving flask. Add the solid directly to the liquid to immediately suppress dust generation.

Step 3: Decontamination[1]

- Wipe the exterior of the stock container with a Kimwipe dampened with methanol before returning it to storage.
- Dispose of the Kimwipe immediately into Solid Hazardous Waste.

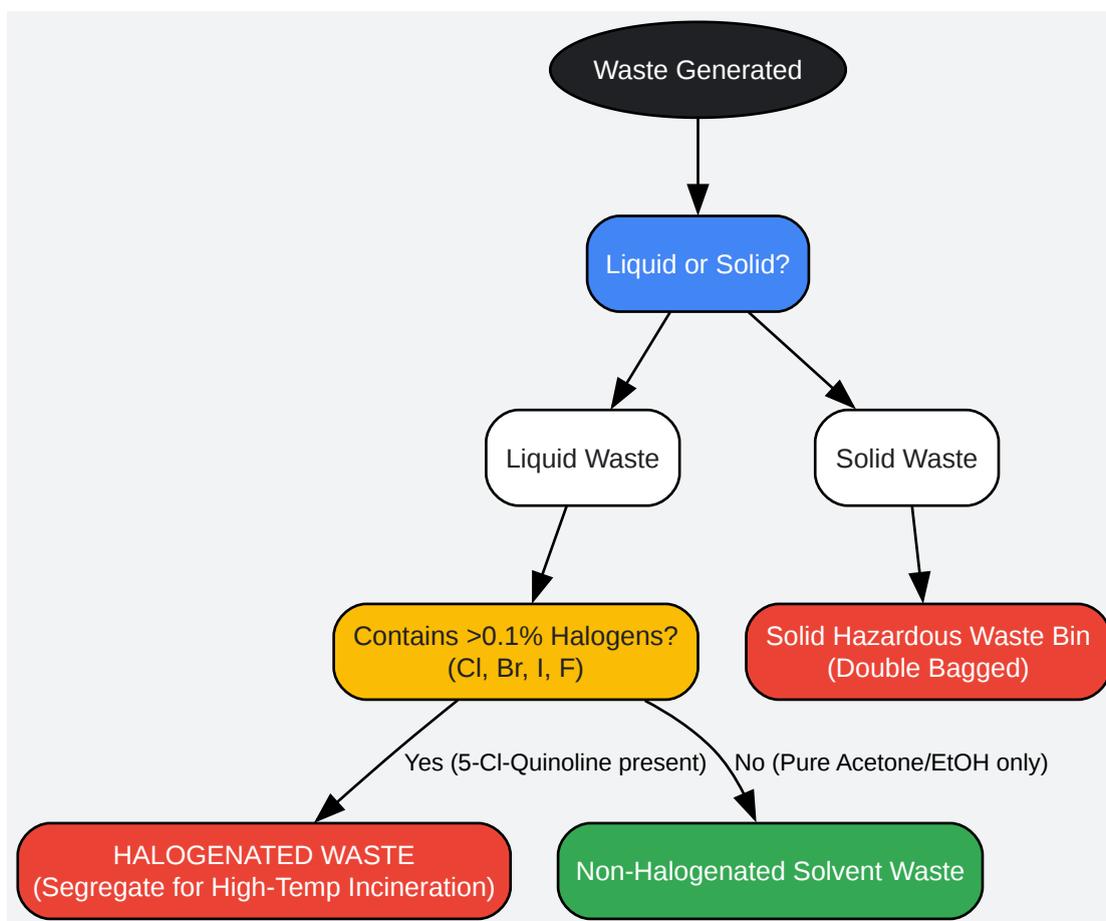
Disposal Strategy: The Halogenated Rule

Incorrect disposal is the most common compliance violation with chlorinated heterocycles. Because of the Chlorine atom at position 5, this compound cannot be incinerated with standard organic waste in many jurisdictions due to the potential formation of dioxins or corrosive HCl gas during combustion.

Waste Stream Segregation[1]

- Stream A: Halogenated Organic Waste (RED LABEL)[1]
 - Contains: Mother liquors, rinses with DCM/Chloroform, and any solution containing **5-Chloroquinolin-4-ol**. [1]
- Stream B: Solid Hazardous Waste[1]
 - Contains: Contaminated gloves, weigh boats, paper towels, and silica gel from purification.

Disposal Workflow Diagram



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Figure 2: Waste segregation workflow ensuring compliance with halogenated waste regulations.

Emergency Response (Spills & Exposure)

Self-Validating Response System:

- Eye Contact: Flush for 15 minutes. Validation: If pain persists after 15 mins, corneal damage is possible; seek ophthalmologist immediately.
- Skin Contact: Wash with soap and water.^{[5][6]} Do not use alcohol (methanol/ethanol) to wash skin, as this increases the permeability of the skin to the quinoline derivative.

Spill Cleanup Protocol:

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE Up: Don nitrile gloves (double layer) and N95 respirator.
- Contain: If solid, cover with wet paper towels (water) to prevent dust. If liquid, use vermiculite or sand.
- Clean: Scoop into a wide-mouth jar. Label as "Halogenated Chemical Waste."
- Decontaminate: Wash the surface with a mild detergent solution, then water.

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